

High-Throughput Screening of 2-Aminoimidazoline Libraries: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Aminoimidazoline

Cat. No.: B100083

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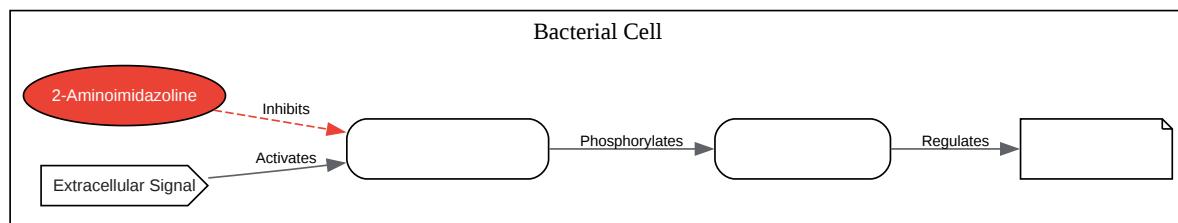
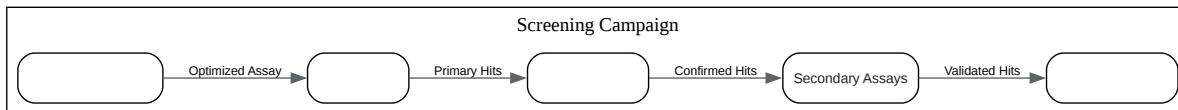
For Researchers, Scientists, and Drug Development Professionals

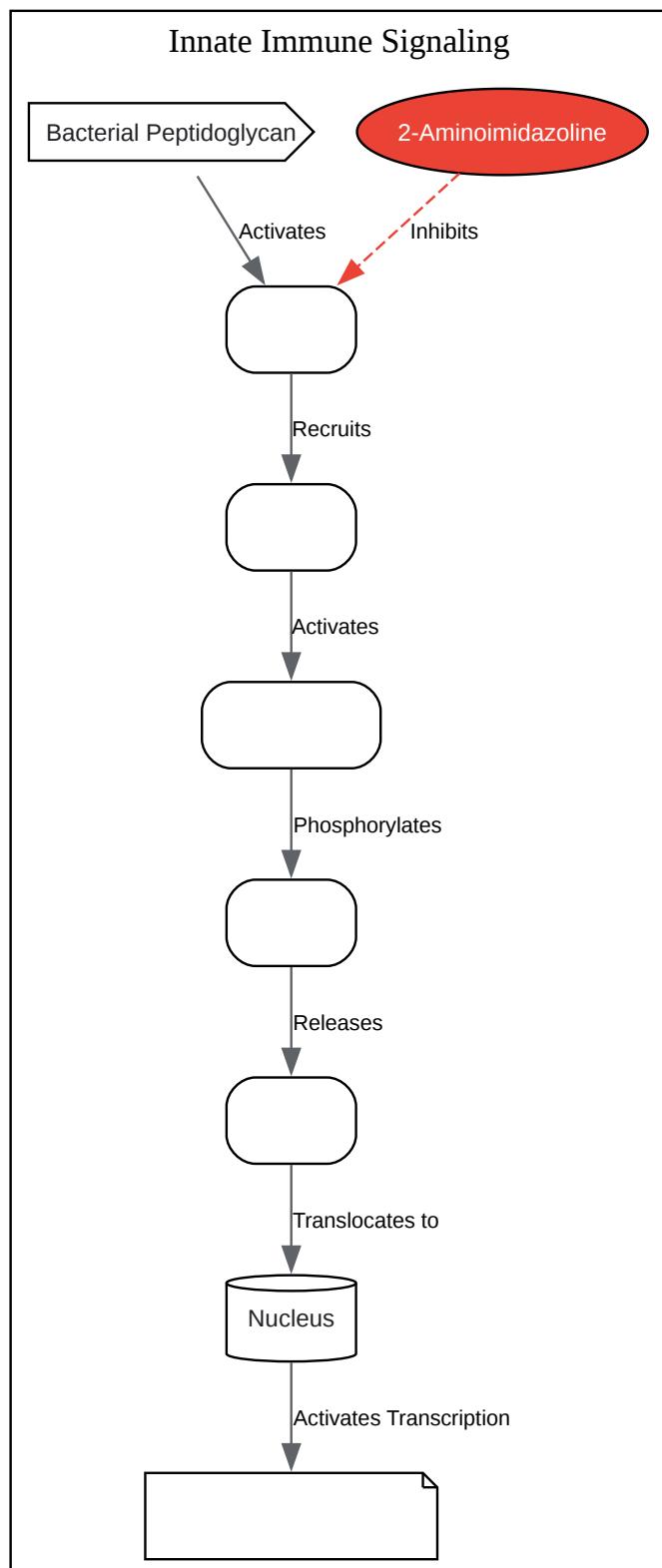
Introduction

The **2-aminoimidazoline** scaffold is a privileged heterocyclic motif frequently found in natural products, particularly marine alkaloids, and serves as a versatile building block in medicinal chemistry.^{[1][2]} Compounds containing this scaffold have demonstrated a broad spectrum of biological activities, including antibacterial, anti-biofilm, anti-inflammatory, and kinase inhibitory effects.^{[2][3][4]} This diverse bioactivity makes **2-aminoimidazoline** libraries prime candidates for high-throughput screening (HTS) campaigns aimed at discovering novel therapeutic agents. These application notes provide detailed protocols and workflows for the HTS of **2-aminoimidazoline** libraries against various biological targets.

High-Throughput Screening Workflow

A typical HTS campaign for a **2-aminoimidazoline** library follows a multi-step workflow designed to efficiently identify and validate promising lead compounds. This process begins with assay development and proceeds through primary screening, hit confirmation, and secondary assays to characterize the activity of confirmed hits.





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